

Validation of 2-Methyldecanal as a Fragrance Component: A Comparative Guide

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Compound of Interest

Compound Name: 2-Methyldecanal

Cat. No.: B1664147

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive validation of **2-Methyldecanal** as a fragrance ingredient, offering a comparative analysis against other commonly used aliphatic aldehydes: Decanal (C10), Undecanal (C11), and Dodecanal (C12). The information presented is collated from various industry sources and scientific assessments, with a focus on performance, safety, and sensory characteristics to aid in formulation and development decisions.

Sensory Profile Comparison

The olfactory character of a fragrance ingredient is a primary determinant of its application. **2-Methyldecanal**, a branched-chain aldehyde, offers a distinct profile compared to its linear counterparts. It is described as having a powerful, fresh, citrusy, waxy, and green odor.^{[1][2]} The presence of a methyl group at the C-2 position is known to influence the odor profile, often imparting a more complex and less fatty character than straight-chain aldehydes.

Below is a comparative summary of the sensory attributes of **2-Methyldecanal** and its linear alternatives.

Table 1: Comparative Sensory Profile of Aliphatic Aldehydes

Attribute	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Odor Description	Powerful, fresh, dry, citrus, waxy, watery, green, herbal nuances. [1][2][3]	Sweet, aldehydic, waxy, with a distinct orange peel and citrus character. [4]	Waxy, soapy, floral, aldehydic with citrus, green, and fatty notes. [5]	Soapy, waxy, aldehydic with citrus, green, and floral nuances. [6][7]
Odor Threshold (in water)	High odor strength, recommend smelling in a 1.00% solution or less. [3]	0.1 ppb [3]	5 ppb [3]	2 ppb [3][8]
Substantivity (on blotter)	172 hours at 100% [3]	224 hours at 100% [4]	72 hours at 100% [5]	368 hours at 100% [6][7]
Typical Use Level in Concentrate	Not specified	Up to 0.1000% [9]	0.020% to 1.300% [10]	Not specified

Performance and Stability in Consumer Products

The stability of a fragrance ingredient in various product bases is critical for its successful incorporation. **2-Methyldecanal** exhibits good stability in a range of personal care products, although it shows limitations in more aggressive bases.

Table 2: Stability of Aldehydes in Different Product Bases

Product Base	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Body Lotion	Good[11]	Stable[12]	Stable[2]	Stable[13]
Shampoo	Good[11]	Stable[12]	Stable[2]	Stable[6]
Soap	Good[11]	Stable[12]	Stable[2]	Stable[6]
Antiperspirant Roll-on	Poor[11]	Data not available	Stable[2]	Data not available
Powder	Good[11]	Stable[12]	Stable[2]	Stable[6]
Citric Acid Cleaner	Poor[11]	Data not available	Data not available	Data not available
All-Purpose Cleaner	Good[11]	Data not available	Data not available	Data not available
Bleach	Poor[11]	Data not available	Data not available	Data not available

Safety Assessment

A thorough safety evaluation is paramount for any fragrance ingredient. **2-Methyldecanal** has been assessed by the Research Institute for Fragrance Materials (RIFM), and a peer-reviewed safety assessment has been published.[1][7][10] The primary concern identified is its potential to induce skin sensitization in a small fraction of the population.[1]

Table 3: Comparative Safety Profile of Aliphatic Aldehydes

Safety Endpoint	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Skin Sensitization	Potential to induce skin sensitization.[1] A No Expected Sensitization Induction Level (NESIL) of 5900 µg/cm² has been determined.[7]	Generally considered a non-sensitizer. [14]	Evidence of skin sensitization in some individuals. [9]	May cause an allergic skin reaction.[15][16]
Skin Irritation	Low skin irritation potential.[2]	Mild skin irritant. [17]	Mild skin irritant. [18]	Causes skin irritation.[15][16]
Acute Oral Toxicity (LD50, rat)	> 5000 mg/kg[11]	3730 mg/kg[4]	> 5000 mg/kg[18]	~3600 mg/kg[19]
Genotoxicity	Does not present a concern for genotoxic potential.[7]	Data not available	Data not available	Data not available

Experimental Protocols

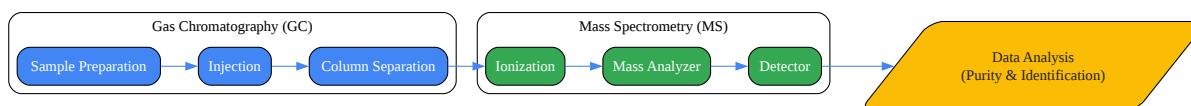
Detailed methodologies are crucial for the accurate evaluation and comparison of fragrance ingredients. Below are summaries of key experimental protocols.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

Objective: To determine the purity of the aldehyde and identify any impurities.

Methodology:

- **Sample Preparation:** A dilute solution of the aldehyde is prepared in a suitable solvent (e.g., ethanol or hexane).
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the GC.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the differential partitioning of the components between the mobile (gas) and stationary phases.
- **Detection:** As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented.
- **Analysis:** The resulting mass spectrum provides a molecular fingerprint of each component, allowing for identification by comparison to a spectral library. The peak area in the chromatogram is proportional to the concentration of the component, which is used to determine purity.



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Figure 1: GC-MS Experimental Workflow

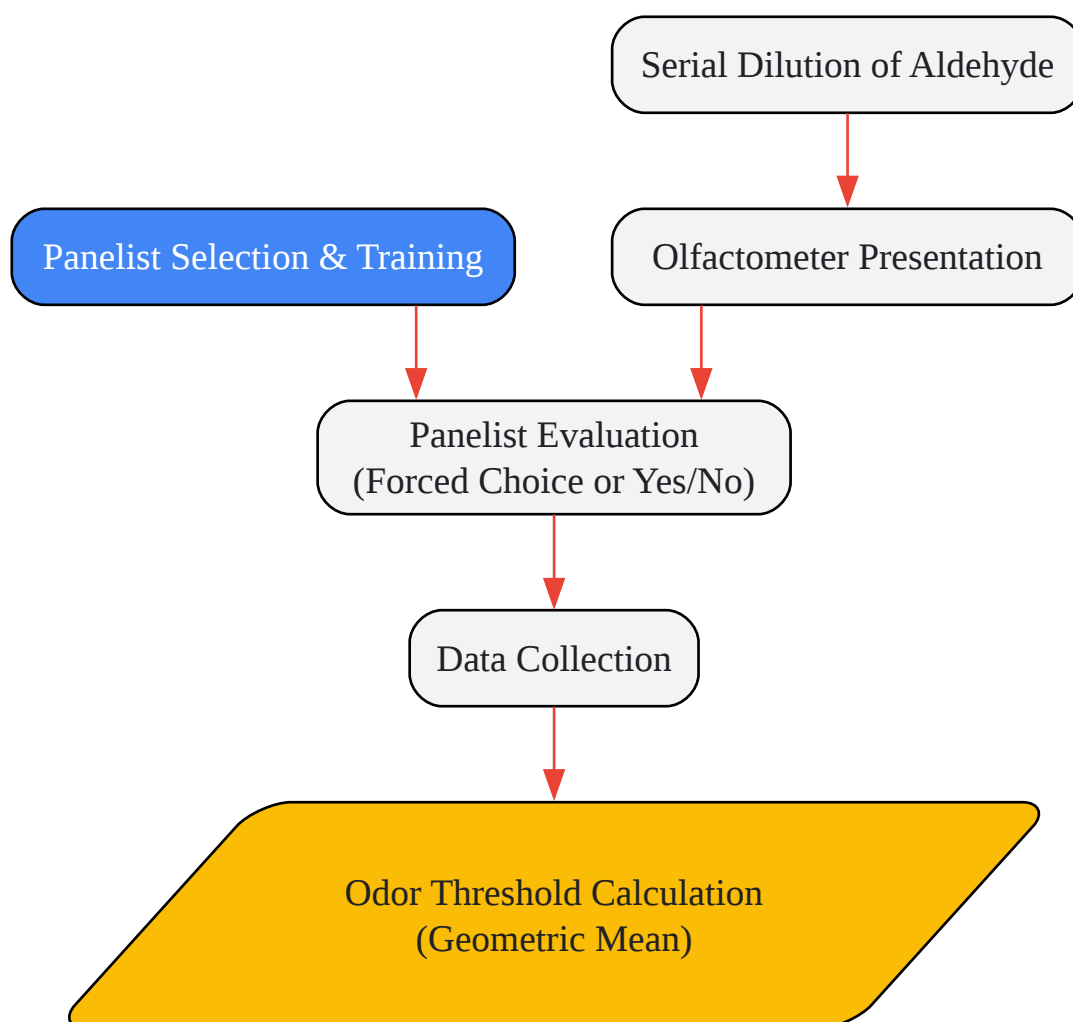
Sensory Evaluation: Olfactometry for Odor Threshold Determination

Objective: To determine the lowest concentration of the aldehyde that can be detected by a human panel.

Methodology:

- **Panelist Selection:** A panel of trained sensory assessors is selected based on their ability to consistently detect and describe odors.

- Sample Preparation: A series of dilutions of the aldehyde in an odorless solvent (e.g., diethyl phthalate or water) are prepared.
- Presentation: The diluted samples are presented to the panelists in ascending order of concentration using an olfactometer, which delivers a controlled flow of the odorant to the sniffing port.
- Detection: Panelists are asked to indicate at which dilution they can first detect an odor.
- Data Analysis: The geometric mean of the individual detection thresholds is calculated to determine the group's odor detection threshold.



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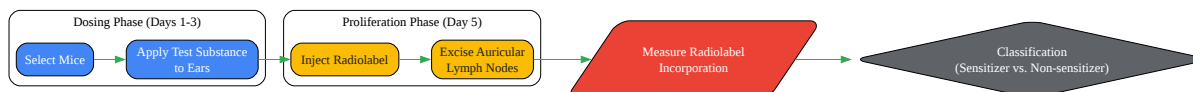
Figure 2: Olfactometry Workflow for Odor Threshold

Skin Sensitization: Local Lymph Node Assay (LLNA)

Objective: To assess the potential of a substance to cause skin sensitization.

Methodology:

- **Animal Model:** The assay is typically conducted in mice.
- **Application:** The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.
- **Proliferation Measurement:** On day five, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected intravenously. The mice are euthanized a few hours later, and the draining auricular lymph nodes are excised.
- **Analysis:** The incorporation of the radiolabel into the lymph node cells is measured as an indicator of lymphocyte proliferation. A substance is classified as a sensitizer if it induces a threefold or greater increase in proliferation compared to a vehicle control.



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Figure 3: Local Lymph Node Assay (LLNA) Workflow

Conclusion

2-Methyldecanal presents a valuable addition to the perfumer's palette, offering a unique and powerful citrus-green profile with good stability in many common product bases. Its branched structure provides a distinct sensory experience compared to its linear aldehyde counterparts. While its potential for skin sensitization requires careful consideration and adherence to recommended usage levels, its overall safety profile is well-characterized and supports its use in a variety of fragrance applications. This comparative guide provides researchers and

formulators with the necessary data to make informed decisions regarding the incorporation of **2-Methyldecanal** into their product lines.

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